

Protocol for the Extraction of Daldinone A with Ethyl Acetate

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Compound of Interest

Compound Name: Daldinone A

Cat. No.: B3025932

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Introduction

Daldinone A is a polyketide metabolite first identified in the fungus *Daldinia concentrica*.^{[1][2]} This class of natural products has garnered interest for its potential biological activities. This document provides a detailed protocol for the extraction of **Daldinone A** from fungal cultures using ethyl acetate, a common solvent for isolating semi-polar secondary metabolites. The protocol is intended for researchers, scientists, and professionals in drug development.

Physicochemical Properties of Daldinone A

A comprehensive understanding of the physicochemical properties of **Daldinone A** is essential for an effective extraction and purification strategy.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₆ O ₅	PubChem CID: 637058[3]
Molecular Weight	336.3 g/mol	PubChem CID: 637058[3]
Appearance	Solid (in isolated form)	General knowledge
Solubility	Soluble in dichloromethane, DMSO, ethanol, and methanol. [2]	Cayman Chemical[2]
Class	Polyketide, Benzo[j]fluoranthene derivative	Multiple sources[1][4]

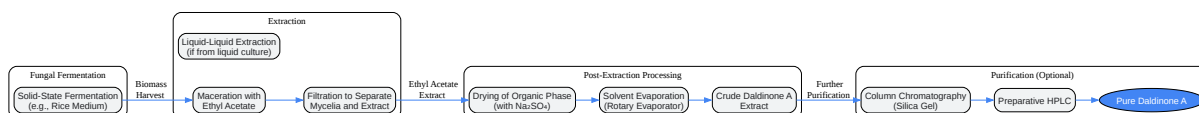
Experimental Protocol: Extraction of Daldinone A

This protocol outlines the steps for extracting **Daldinone A** from a fungal culture grown on a solid-state fermentation medium.

Materials and Reagents

- Fungal culture of a **Daldinone A**-producing strain (e.g., *Daldinia concentrica*) grown on a suitable solid medium (e.g., rice medium).
- Ethyl acetate (ACS grade or higher)
- Anhydrous sodium sulfate (Na₂SO₄)
- Glassware: Erlenmeyer flasks, beakers, separatory funnel, round-bottom flasks
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Rotary evaporator
- High-performance liquid chromatography (HPLC) system for analysis

Extraction Workflow



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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. Evaluation of bioactive secondary metabolites from endophytic fungus Pestalotiopsis neglecta BAB-5510 isolated from leaves of Cupressus torulosa D.Don - PMC [pmc.ncbi.nlm.nih.gov]
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